

physical and chemical properties of xenon tetrafluoride

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Compound of Interest

Compound Name: Xenon tetrafluoride

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Xenon Tetrafluoride: A Comprehensive Technical Guide

An In-depth Examination of the Physical and Chemical Properties of a Noble Gas Compound

Abstract

Xenon tetrafluoride (XeF_4), a landmark in the history of chemistry, was the first binary compound of a noble gas to be discovered.[1] This colorless, crystalline solid has since been the subject of extensive research, revealing a fascinating array of physical and chemical properties.[1][2] This technical guide provides a detailed overview of **xenon tetrafluoride**, intended for researchers, scientists, and professionals in drug development. It encompasses a thorough examination of its physical and chemical characteristics, detailed experimental protocols for its synthesis and characterization, and visual representations of its molecular structure and key reactions.

Physical Properties

Xenon tetrafluoride is a white, crystalline solid at standard conditions.[2] It is a volatile substance that sublimates at $117\text{ }^\circ\text{C}$. [1] The molecule adopts a square planar geometry, a consequence of the central xenon atom being surrounded by four fluorine atoms and two lone pairs of electrons.[1][2] This arrangement is a classic example of the application of Valence Shell Electron Pair Repulsion (VSEPR) theory.[1]

Quantitative Physical Data

The key physical properties of **xenon tetrafluoride** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molar Mass	207.2836 g/mol	[1]
Appearance	Colorless crystalline solid	[1][2]
Density (solid)	4.040 g/cm ³	[1]
Melting/Sublimation Point	117 °C (sublimes)	[1]
Molecular Shape	Square planar	[1][2]
Bond Length (Xe-F)	1.953 Å	[2]
Bond Angle (F-Xe-F)	90° and 180°	[2]
Dipole Moment	0 D	[1]
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	-251 kJ/mol	[1]
Standard Molar Entropy (S^\ominus_{298})	146 J·mol ⁻¹ ·K ⁻¹	[1]
Crystal Structure	Monoclinic	[2]

Chemical Properties

Xenon tetrafluoride is a powerful fluorinating agent and a strong oxidizing agent.[3] Its reactivity stems from the high electronegativity of fluorine and the ability of the xenon atom to exist in a +4 oxidation state.

Key Chemical Reactions

Hydrolysis: **Xenon tetrafluoride** reacts with water. Complete hydrolysis is a disproportionation reaction that produces xenon trioxide (XeO₃), xenon gas, hydrogen fluoride, and oxygen.[4] This reaction can be explosive.[4] Partial hydrolysis yields xenon oxydifluoride (XeOF₂).[4]

Reaction with Fluoride Ion Acceptors (Lewis Acids): XeF₄ acts as a Lewis base and reacts with strong fluoride ion acceptors like antimony pentafluoride (SbF₅) to form ionic compounds containing the [XeF₃]⁺ cation.[\[1\]](#)

Reaction with Metals: **Xenon tetrafluoride** can fluorinate metals. For instance, it reacts with platinum to produce platinum tetrafluoride and xenon gas.[\[1\]](#)

Fluorination of Organic Compounds: It can be used to fluorinate aromatic compounds, such as toluene.

Summary of Chemical Reactions

Reactant	Products	Reaction Type	Reference(s)
Water (complete hydrolysis)	XeO ₃ + Xe + HF + O ₂	Disproportionation	[4]
Water (partial hydrolysis)	XeOF ₂ + HF	Hydrolysis	[4]
SbF ₅ (Lewis acid)	[XeF ₃] ⁺ [SbF ₆] ⁻	Lewis acid-base	[1]
Platinum (Pt)	PtF ₄ + Xe	Oxidation-reduction	[1]
Excess Xenon (heating)	XeF ₂	Reduction	[4]

Experimental Protocols

Synthesis of Xenon Tetrafluoride

The most common method for the synthesis of **xenon tetrafluoride** is the direct reaction of xenon and fluorine gases.[\[2\]](#)[\[4\]](#)

Materials and Equipment:

- High-purity xenon gas
- High-purity fluorine gas
- Nickel or Monel reaction vessel

- High-pressure gas handling system
- Furnace capable of reaching 400 °C
- Vacuum line

Procedure:

- Thoroughly clean and passivate the nickel or Monel reaction vessel.
- Evacuate the vessel to a high vacuum.
- Introduce a mixture of xenon and fluorine gas into the vessel. A molar ratio of Xe:F₂ of 1:5 is typically used to ensure complete reaction of the xenon.[4]
- Heat the vessel to 400 °C and maintain this temperature for several hours.[4] The pressure inside the vessel will be approximately 6 atm.[4]
- After the reaction is complete, cool the vessel to room temperature.
- The product, solid **xenon tetrafluoride**, can be purified from any unreacted starting materials or byproducts like XeF₂ and XeF₆ by fractional sublimation, as XeF₄ is particularly involatile.[1]

Characterization Methods

NMR spectroscopy is a powerful tool for confirming the structure of **xenon tetrafluoride**. Both ¹⁹F and ¹²⁹Xe NMR can be utilized.

Sample Preparation:

- Dissolve a small amount of XeF₄ in a suitable solvent, such as anhydrous hydrogen fluoride. [3]

¹⁹F NMR Spectroscopy:

- The ¹⁹F NMR spectrum will show a chemical shift characteristic of the fluorine atoms bonded to xenon.[3][5]

- Coupling between the fluorine nuclei and the ^{129}Xe isotope (spin $I=1/2$, natural abundance ~26%) will result in satellite peaks, providing a definitive confirmation of the Xe-F bond. The ^{129}Xe - ^{19}F spin-spin coupling constant is a key parameter.[3]

^{129}Xe NMR Spectroscopy:

- The ^{129}Xe NMR spectrum will exhibit a single resonance, the chemical shift of which is indicative of the +4 oxidation state of xenon.[6]

Single-crystal X-ray diffraction is used to determine the precise molecular geometry and crystal structure of **xenon tetrafluoride**.

Procedure:

- Grow a suitable single crystal of XeF_4 . This can be achieved through slow sublimation.
- Mount the crystal on a goniometer head.
- Collect diffraction data using a diffractometer equipped with a suitable X-ray source (e.g., Mo $\text{K}\alpha$).
- Solve and refine the crystal structure using appropriate software. The resulting data will provide accurate bond lengths, bond angles, and details of the crystal packing.[7]

Infrared (IR) and Raman spectroscopy are used to probe the vibrational modes of the XeF_4 molecule, which are determined by its symmetry.

Sample Preparation:

- For IR spectroscopy of the vapor phase, a gas cell with windows transparent to IR radiation (e.g., AgCl) is used.
- For Raman spectroscopy, a solid sample can be sealed in a capillary tube.[8]

Analysis:

- The number and activity (IR or Raman active) of the vibrational modes are predicted by group theory based on the D_{4h} point group of the square planar XeF_4 molecule.[5]

- The experimental spectra can be compared to the theoretical predictions to confirm the molecular structure.

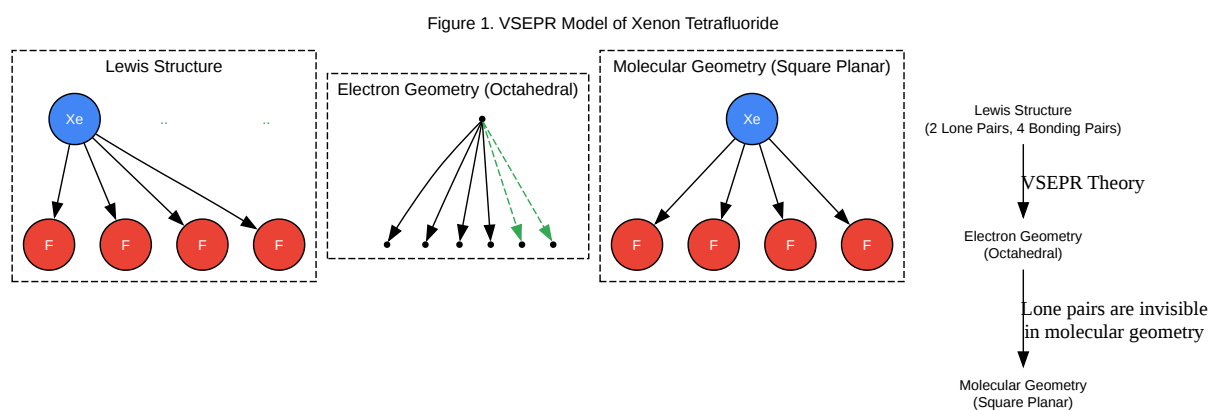
Safety and Handling

Xenon tetrafluoride is a hazardous substance that must be handled with extreme care in a well-ventilated fume hood.[\[9\]](#)[\[10\]](#)

- Toxicity: It is highly toxic and corrosive. Inhalation or contact with skin and eyes can cause severe burns.[\[9\]](#)
- Reactivity: It is a strong oxidizing and fluorinating agent that can react violently with water, organic materials, and reducing agents.[\[4\]](#)[\[11\]](#)
- Personal Protective Equipment (PPE): Appropriate PPE, including chemical-resistant gloves, safety goggles, a face shield, and a lab coat, must be worn at all times.[\[10\]](#)[\[11\]](#)
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container made of a resistant material like nickel or Monel.[\[10\]](#)

Visualizations

Molecular Structure and VSEPR Theory



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Caption: VSEPR model of **Xenon Tetrafluoride**.

Synthesis and Purification Workflow

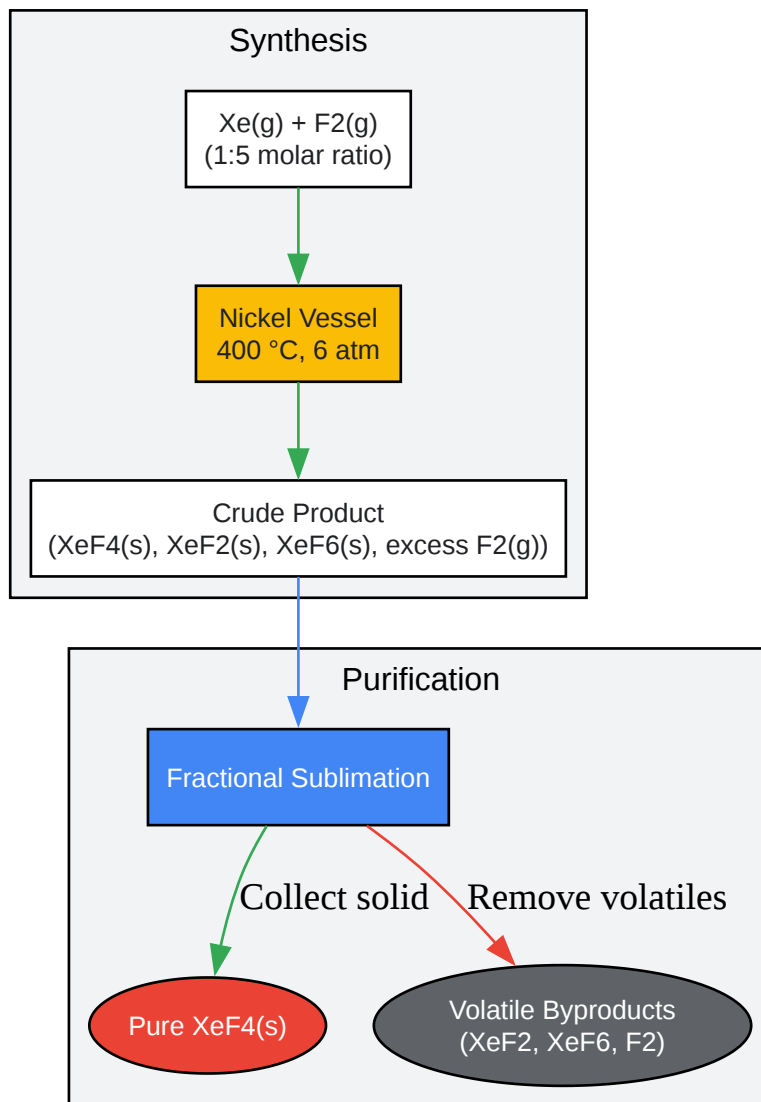
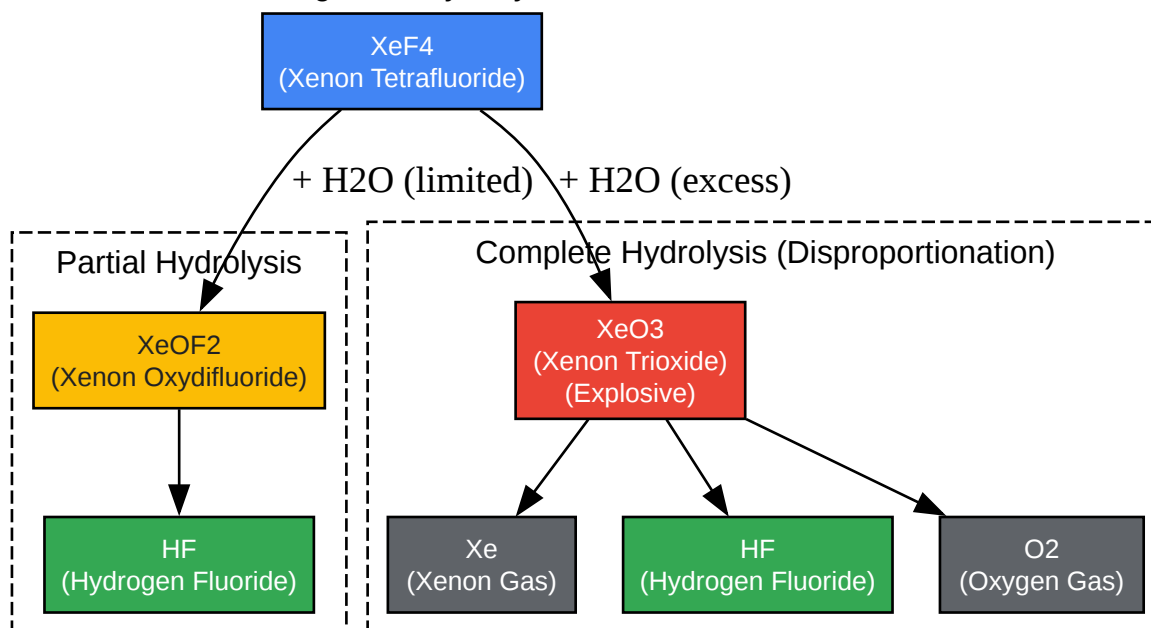
Figure 2. Synthesis and Purification of XeF₄

Figure 3. Hydrolysis of Xenon Tetrafluoride



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